

band gap properties of nickel selenate

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Compound Focus: Nickel selenate

CAS No.: 15060-62-5

Cat. No.: S1511201

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Nickel Selenide vs. Nickel Selenate

It is important to clarify a potential point of confusion between two distinct compounds:

Feature	Nickel Selenide	Nickel Selenate
Chemical Formula	NiSe, NiSe ₂ , etc. [1]	NiSeO ₄ [2]
Composition	Nickel + Selenium [3]	Nickel + Selenium + Oxygen [2]
Material Class	Semiconductor [4] [5]	Precursor salt [2]
Primary Research Focus	Electronic properties, band gap [4] [5]	Thermal decomposition behavior [2]

The following information pertains to **nickel selenide**, a semiconductor material with tunable band gaps.

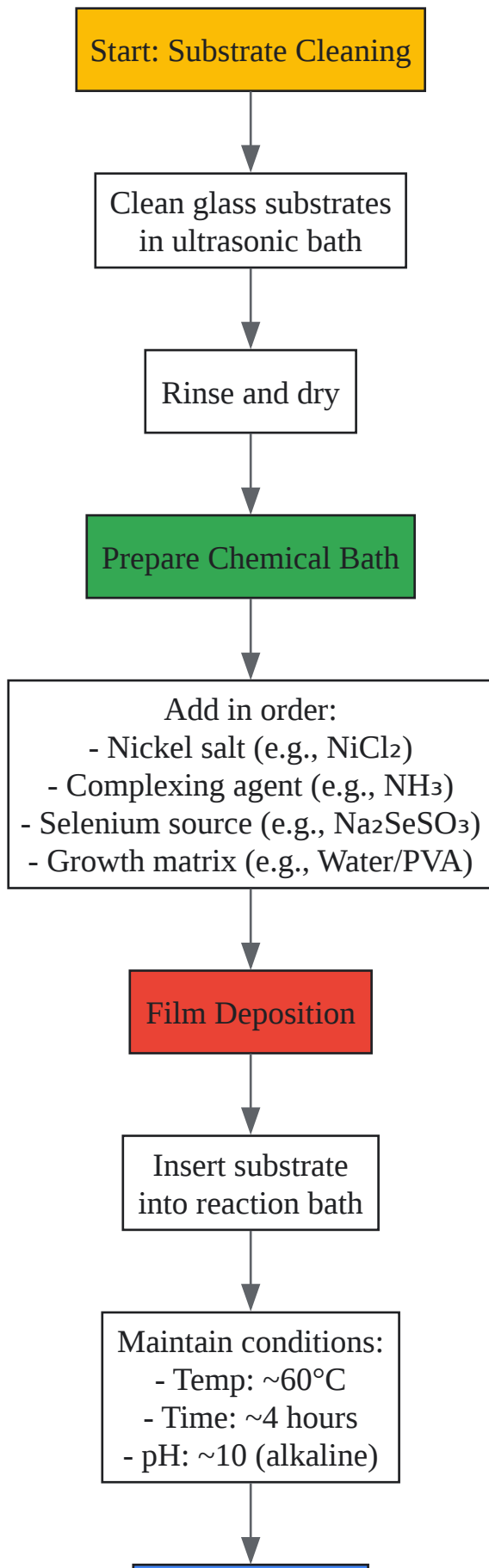
Band Gap Properties of Nickel Selenide

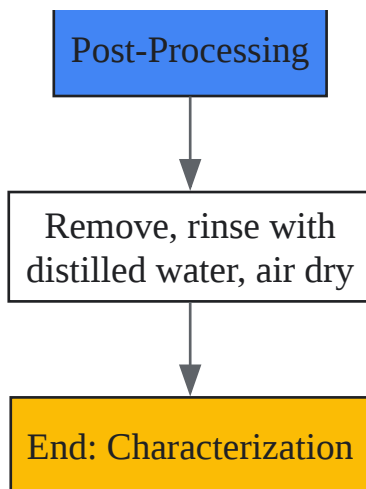
Nickel selenide is not a single compound with a fixed band gap; its value depends on the specific phase, morphology, and synthesis method.

Material / Study	Band Gap (eV)	Type & Notes	Synthesis Method
NiSe Thin Films [4]	1.60 - 2.00	Direct band gap	Chemical Bath Deposition
NiSe Thin Films [5]	--	High absorption coefficient; semiconducting	Chemical Bath Deposition
NiSe (1:1 ratio) [1]	3.60	--	Hydrothermal
NiSe ₂ (1:2 ratio) [1]	3.30	--	Hydrothermal

Experimental Protocol Overview

While methods for **nickel selenate** are not available, here is a generalized protocol for synthesizing and characterizing nickel selenide thin films via Chemical Bath Deposition (CBD), a common and low-cost technique [4] [5].





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Characterization Techniques

To determine the band gap and other properties of the synthesized films, researchers typically use the following characterization methods:

- **Structural and Compositional Analysis: X-ray Diffraction (XRD) and Energy Dispersive X-ray Spectroscopy (EDS)** are used to confirm the material's phase, crystal structure, and chemical composition [6] [1].
- **Optical Properties Analysis: UV-Vis Spectroscopy** measures the material's absorbance of light across different wavelengths [6] [4]. The band gap is then calculated from this data.
 - **Tauc Plot Method:** This traditional method involves plotting $(\alpha h\nu)^2$ versus photon energy ($h\nu$) for direct band gaps. The band gap is obtained by extrapolating the linear region of the plot [4].
 - **DITM Method:** The Derivation Ineffective Thickness Method is a newer technique that can determine the optical band gap without prior knowledge of the film's thickness or the need to assume the type of optical transition (direct or indirect) [6].
- **Electrical Properties:** Temperature-dependent resistivity and thermoelectric power measurements confirm the semiconducting nature of the films [5].

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References

1. (PDF) Synthesis and characterization of a nickel series via... selenide [academia.edu]
2. : a deep and efficient characterization | Journal of... Nickel selenate [link.springer.com]
3. Synthesis and characterization of nickel selenide ... [sciencedirect.com]
4. Deposition and Characterization of Nickel Thin Films for... Selenide [scialert.net]
5. Synthesis and characterization of nickel selenide thin films ... [sciencedirect.com]
6. Exploring secondary optical transitions: a study utilizing the ... [nature.com]

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